

# Introduction: A Novel Building Block for Advanced Functional Polymers and Bioconjugates

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## Compound of Interest

**Compound Name:** *tert*-Butyl 2,2-difluoro-3-(methacryloyloxy)pentanoate

**Cat. No.:** B592188

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In the landscape of modern materials science and drug discovery, precision-engineered molecules are the cornerstone of innovation. **tert-Butyl 2,2-difluoro-3-(methacryloyloxy)pentanoate** (CAS No. 1092693-73-6) emerges as a specialized monomer with significant potential in these advanced fields. Its unique trifecta of functionalities—a polymerizable methacrylate group, a difluorinated backbone, and a bulky *tert*-butyl ester—positions it as a versatile building block for creating materials with tailored properties.

The incorporation of fluorine into polymers is a well-established strategy for imparting a range of desirable characteristics, including enhanced thermal stability, chemical inertness, low surface energy, and unique dielectric properties.<sup>[1][2][3][4]</sup> These attributes are highly sought after in the development of high-performance coatings, biomedical devices, and advanced drug delivery systems.<sup>[1][2][3][4][5]</sup>

Furthermore, the structure of this molecule suggests its potential utility as a specialized linker or building block in the burgeoning field of targeted protein degradation.<sup>[6][7]</sup> The strategic placement of fluorine can modulate the physicochemical properties of larger molecules, such as Proteolysis Targeting Chimeras (PROTACs), influencing their cell permeability, metabolic stability, and binding conformations. This guide provides a comprehensive technical overview of **tert-Butyl 2,2-difluoro-3-(methacryloyloxy)pentanoate**, from its synthesis and physicochemical properties to its potential applications, for researchers and professionals in drug development and materials science.

## Physicochemical and Structural Properties

A thorough understanding of a molecule's properties is fundamental to its application. The key physicochemical and structural data for **tert-Butyl 2,2-difluoro-3-(methacryloyloxy)pentanoate** are summarized in the table below. While experimental data for some properties are not publicly available, computed values from reputable sources provide valuable estimates.

Property	Value	Source
CAS Number	1092693-73-6	<a href="#">[8]</a>
Molecular Formula	C <sub>13</sub> H <sub>20</sub> F <sub>2</sub> O <sub>4</sub>	<a href="#">[8]</a>
Molecular Weight	278.29 g/mol	<a href="#">[8]</a>
IUPAC Name	tert-butyl 2,2-difluoro-3-(2-methylprop-2-enyloxy)pentanoate	<a href="#">[9]</a>
Synonyms	Pentanoic acid, 2,2-difluoro-3-[(2-methyl-1-oxo-2-propen-1-yl)oxy]-, 1,1-dimethylethyl ester	<a href="#">[8]</a>
Purity	≥95%	<a href="#">[8]</a>
Storage Temperature	4°C	<a href="#">[8]</a>
Topological Polar Surface Area (TPSA)	52.6 Å <sup>2</sup>	<a href="#">[8]</a>
Computed logP	2.8613	<a href="#">[8]</a>
Hydrogen Bond Acceptors	4	<a href="#">[8]</a>
Hydrogen Bond Donors	0	<a href="#">[8]</a>
Rotatable Bonds	5	<a href="#">[8]</a>
SMILES	CCC(OC(=O)C(=C)C)C(F)(F)C(=O)OC(C)(C)C	<a href="#">[8]</a>

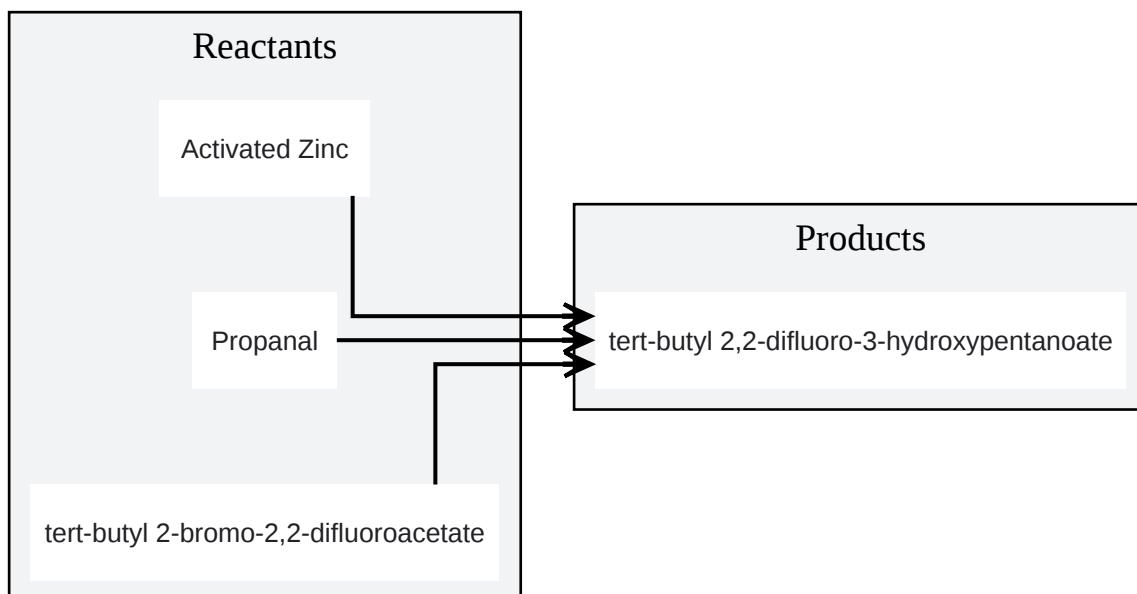
# Synthesis and Reaction Mechanisms

While a specific, peer-reviewed synthesis protocol for **tert-Butyl 2,2-difluoro-3-(methacryloyloxy)pentanoate** is not readily available in the literature, a plausible and scientifically sound two-step synthetic route can be proposed based on established organic chemistry principles. This involves the initial synthesis of a key intermediate, **tert-butyl 2,2-difluoro-3-hydroxypentanoate**, followed by esterification with a methacrylic moiety.

## Step 1: Synthesis of **tert-Butyl 2,2-difluoro-3-hydroxypentanoate** via a Reformatsky-type Reaction

The initial step would likely involve a Reformatsky-type reaction, which is a classic method for forming  $\beta$ -hydroxy esters. In this case, an organozinc reagent derived from a 2-bromo-2,2-difluoroacetate would react with propanal.

Reaction Scheme:



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Caption: Plausible synthesis of the precursor alcohol.

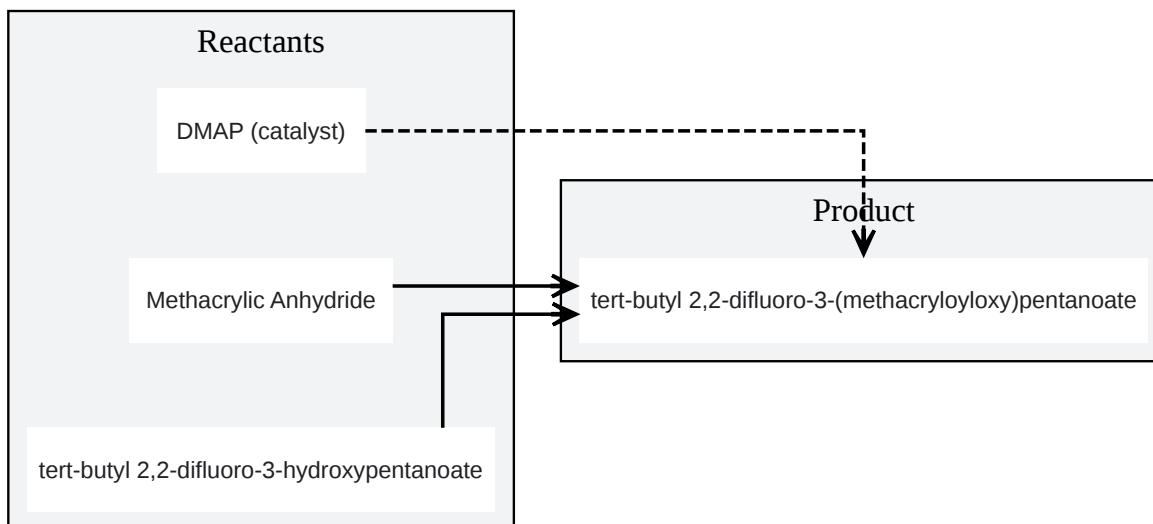
Detailed Experimental Protocol (Representative):

- Activation of Zinc: In a flame-dried, three-necked flask equipped with a reflux condenser, mechanical stirrer, and nitrogen inlet, add activated zinc powder (1.2 equivalents). Suspend the zinc in anhydrous tetrahydrofuran (THF).
- Initiation: Add a small crystal of iodine to initiate the reaction.
- Addition of Reactants: To the activated zinc suspension, slowly and concurrently add a solution of tert-butyl 2-bromo-2,2-difluoroacetate (1.0 equivalent) and propanal (1.1 equivalents) in anhydrous THF. Maintain the reaction temperature at a gentle reflux.
- Reaction Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Work-up: Upon completion, cool the reaction mixture to room temperature and quench with a saturated aqueous solution of ammonium chloride.
- Extraction: Extract the aqueous layer with diethyl ether or ethyl acetate. Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Purification: Remove the solvent under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield pure tert-butyl 2,2-difluoro-3-hydroxypentanoate.

## Step 2: Esterification with Methacrylic Anhydride

The second step involves the esterification of the secondary alcohol intermediate with methacrylic anhydride to introduce the polymerizable methacrylate group. This reaction is typically catalyzed by a mild base, such as 4-(dimethylamino)pyridine (DMAP).

Reaction Scheme:



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Caption: Esterification to yield the final product.

Detailed Experimental Protocol (Representative):

- Reaction Setup: In a clean, dry flask under a nitrogen atmosphere, dissolve tert-butyl 2,2-difluoro-3-hydroxypentanoate (1.0 equivalent) in anhydrous dichloromethane (DCM).
- Addition of Reagents: Add 4-(dimethylamino)pyridine (DMAP) (0.1 equivalents) to the solution, followed by the dropwise addition of methacrylic anhydride (1.2 equivalents) at 0°C.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Monitoring: Monitor the reaction for the disappearance of the starting alcohol by TLC.
- Work-up: Quench the reaction with water and separate the organic layer. Wash the organic layer sequentially with a dilute solution of hydrochloric acid, a saturated solution of sodium bicarbonate, and brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purification: Purify the crude product by flash column chromatography on silica gel to obtain the final product, **tert-butyl 2,2-difluoro-3-(methacryloyloxy)pentanoate**.

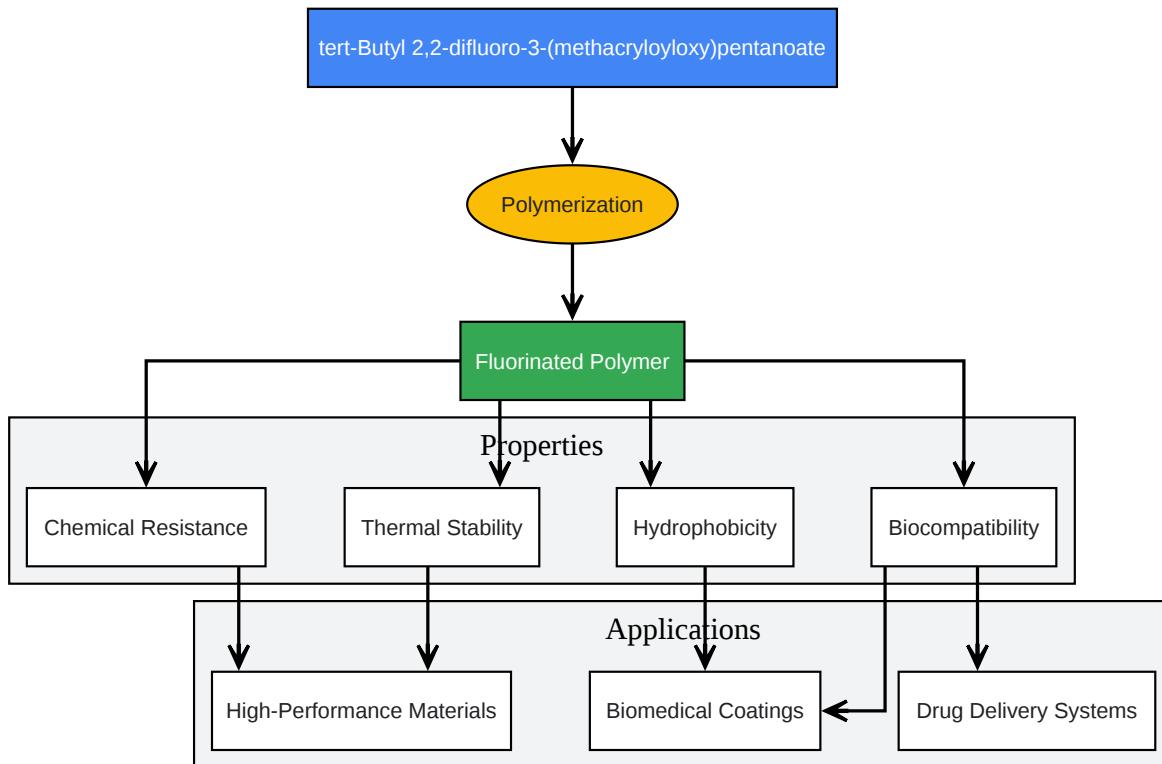
## Potential Applications

The molecular architecture of **tert-Butyl 2,2-difluoro-3-(methacryloyloxy)pentanoate** makes it a highly attractive candidate for several cutting-edge applications.

## Advanced Fluorinated Polymers

The methacrylate group allows for the facile polymerization of this monomer, either through homopolymerization or copolymerization with other vinyl monomers. The resulting polymers would be expected to exhibit properties characteristic of fluorinated materials.

- Biomedical Devices and Coatings: Fluoropolymers are known for their biocompatibility and resistance to biofouling.<sup>[1][3][4]</sup> Polymers derived from this monomer could be used to create hydrophobic and oleophobic coatings for medical implants, catheters, and surgical tools to reduce bacterial adhesion and improve biocompatibility.
- High-Performance Materials: The thermal and chemical stability imparted by the fluorine atoms could lead to applications in demanding environments, such as specialty adhesives, sealants, and electronic components.



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Caption: Polymerization workflow and potential applications.

## Building Block for Targeted Protein Degraders (PROTACs)

Targeted protein degradation using PROTACs is a revolutionary approach in drug discovery.[6] PROTACs are heterobifunctional molecules composed of a ligand for a target protein, a ligand for an E3 ubiquitin ligase, and a linker that connects them.[6][7] The linker is not merely a spacer but plays a critical role in determining the efficacy of the PROTAC.

While the methacrylate group is not a typical conjugation point for PROTAC synthesis, the overall structure of **tert-Butyl 2,2-difluoro-3-(methacryloyloxy)pentanoate** could be adapted for this purpose. For instance, the tert-butyl ester could be hydrolyzed to the corresponding carboxylic acid, providing a handle for conjugation. The difluorinated pentanoate backbone

could serve as a rigid and metabolically stable component of the linker, with the fluorine atoms potentially influencing the linker's conformation and physicochemical properties. The use of fluorinated building blocks in drug design is a growing trend to enhance metabolic stability and modulate bioactivity.[10]

## Safety and Handling

As with any laboratory chemical, proper safety precautions should be observed when handling **tert-Butyl 2,2-difluoro-3-(methacryloyloxy)pentanoate**.

- Hazard Statements: According to supplier safety data, this compound is associated with the following hazard statements:
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.[8]
- Precautionary Statements: Recommended precautionary measures include:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]
- Storage: Store in a well-ventilated place at 4°C. Keep container tightly closed.[8]

## Conclusion

**tert-Butyl 2,2-difluoro-3-(methacryloyloxy)pentanoate** represents a promising and versatile chemical entity for researchers at the interface of materials science and drug discovery. Its unique combination of a polymerizable methacrylate group, a difluorinated backbone, and a tert-butyl ester provides a rich platform for the development of advanced functional polymers

with applications in biomedical coatings and high-performance materials. Furthermore, its potential as a specialized building block for the linkers of targeted protein degraders opens up exciting avenues in medicinal chemistry. As research in these fields continues to advance, the demand for precisely engineered molecules like this one is set to grow, paving the way for new innovations and solutions to complex scientific challenges.

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